

"Potassium perfluoroheptanoate" CAS number 21049-36-5

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Compound of Interest

Compound Name: Potassium perfluoroheptanoate

Cat. No.: B3040504

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Potassium Perfluoroheptanoate: A Technical Guide

CAS Number: 21049-36-5

This technical guide provides a comprehensive overview of **Potassium Perfluoroheptanoate**, a synthetic organofluorine compound. The information is intended for researchers, scientists, and professionals in drug development and related fields. This document summarizes the available data on its chemical and physical properties, toxicological profile, and potential mechanisms of action, with a focus on data presentation in structured tables and visualization of key pathways.

Chemical and Physical Properties

Potassium perfluoroheptanoate is the potassium salt of perfluoroheptanoic acid (PFHpA). As a per- and polyfluoroalkyl substance (PFAS), its properties are largely dictated by the highly stable carbon-fluorine bonds. While specific experimental data for the potassium salt are limited, the properties of its parent acid, PFHpA, provide valuable insights.

Table 1: Physical and Chemical Properties of Perfluoroheptanoic Acid (PFHpA) and **Potassium Perfluoroheptanoate**

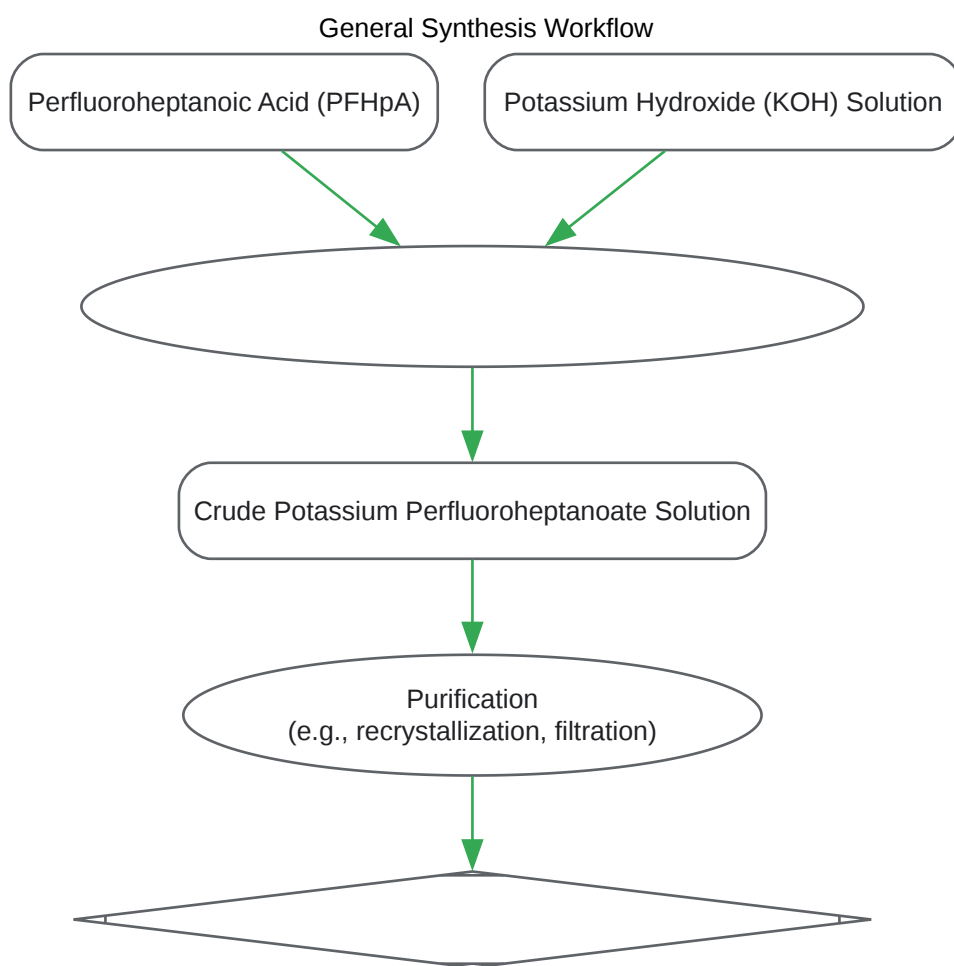
Property	Value for Perfluoroheptanoic Acid (PFHpA)	Value for Potassium Perfluoroheptanoate	Data Source
Molecular Formula	C7HF13O2	C7F13KO2	PubChem[1][2]
Molecular Weight	364.06 g/mol	402.15 g/mol	PubChem[1][2]
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,7-Tridecafluoroheptanoic acid	potassium;2,2,3,3,4,4,5,5,6,6,7,7,7-tridecafluoroheptanoate	PubChem[1][2]
Appearance	Crystalline solid	Data not available	NICNAS[3]
Melting Point	24–30 °C	Data not available	NCBI[4]
Boiling Point	175 °C at 742 mmHg	Data not available	NCBI[4]
Water Solubility	Expected to be soluble	Expected to be soluble	ATSDR[5]
Vapor Pressure	0.017 mmHg at 20°C (extrapolated)	Data not available	NCBI[4]

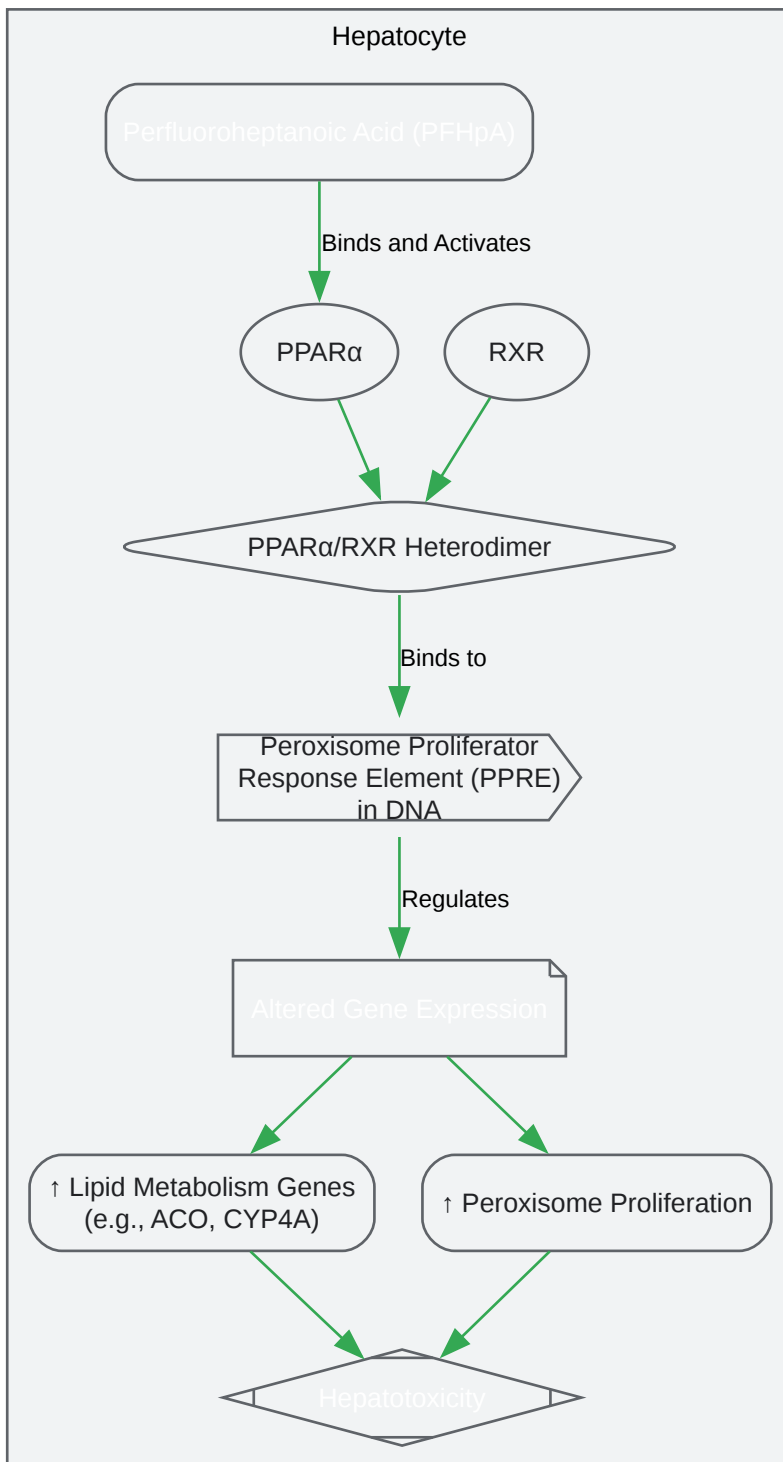
Synthesis

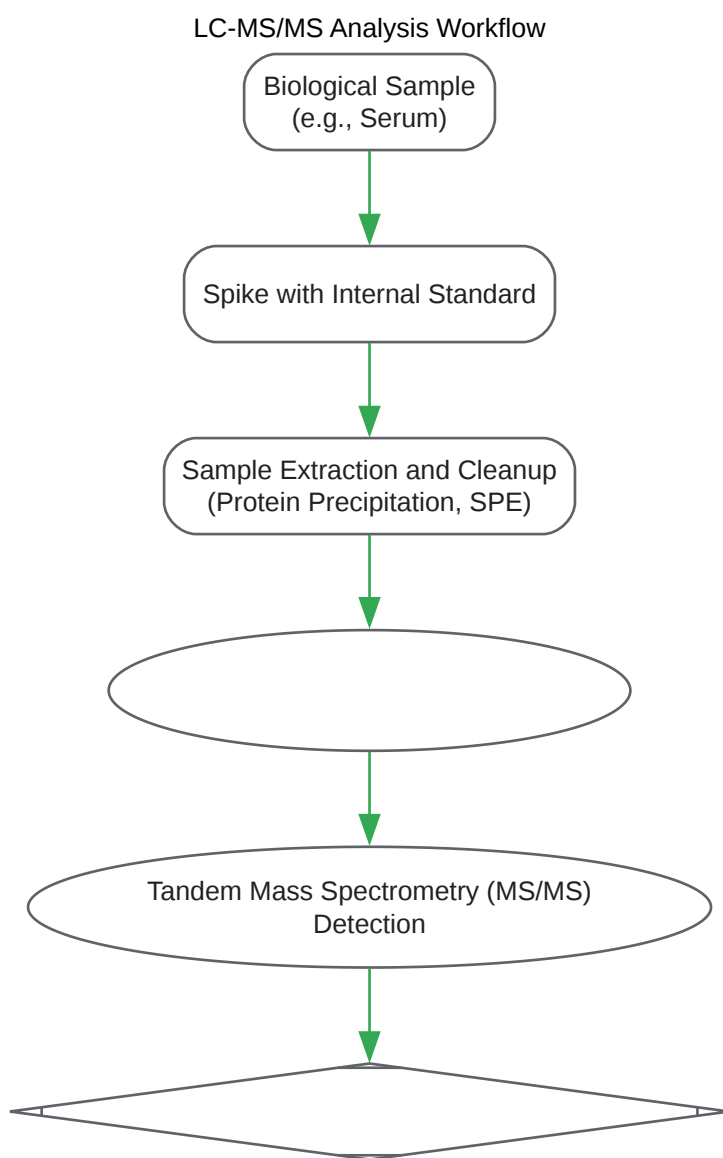
A specific, detailed synthesis protocol for **Potassium Perfluoroheptanoate** is not readily available in the public domain. However, a general approach for the synthesis of potassium salts of carboxylic acids involves the neutralization of the carboxylic acid with a potassium base.

General Experimental Workflow for Synthesis

The synthesis of **Potassium Perfluoroheptanoate** can be conceptualized through the following workflow:



Proposed PPAR α Signaling Pathway for PFHpA



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